Unveiling the Magnetic Properties of Platinum(II) Chloride: A Technical Guide

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Compound of Interest	
Compound Name:	Platinum(II) chloride
Cat. No.:	B156199

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This in-depth technical guide explores the core magnetic properties of **platinum(II) chloride** ($PtCl_2$), a key precursor in the synthesis of platinum-based therapeutics and catalysts. Understanding these properties is fundamental to characterizing its chemical behavior, reactivity, and potential applications in various scientific domains.
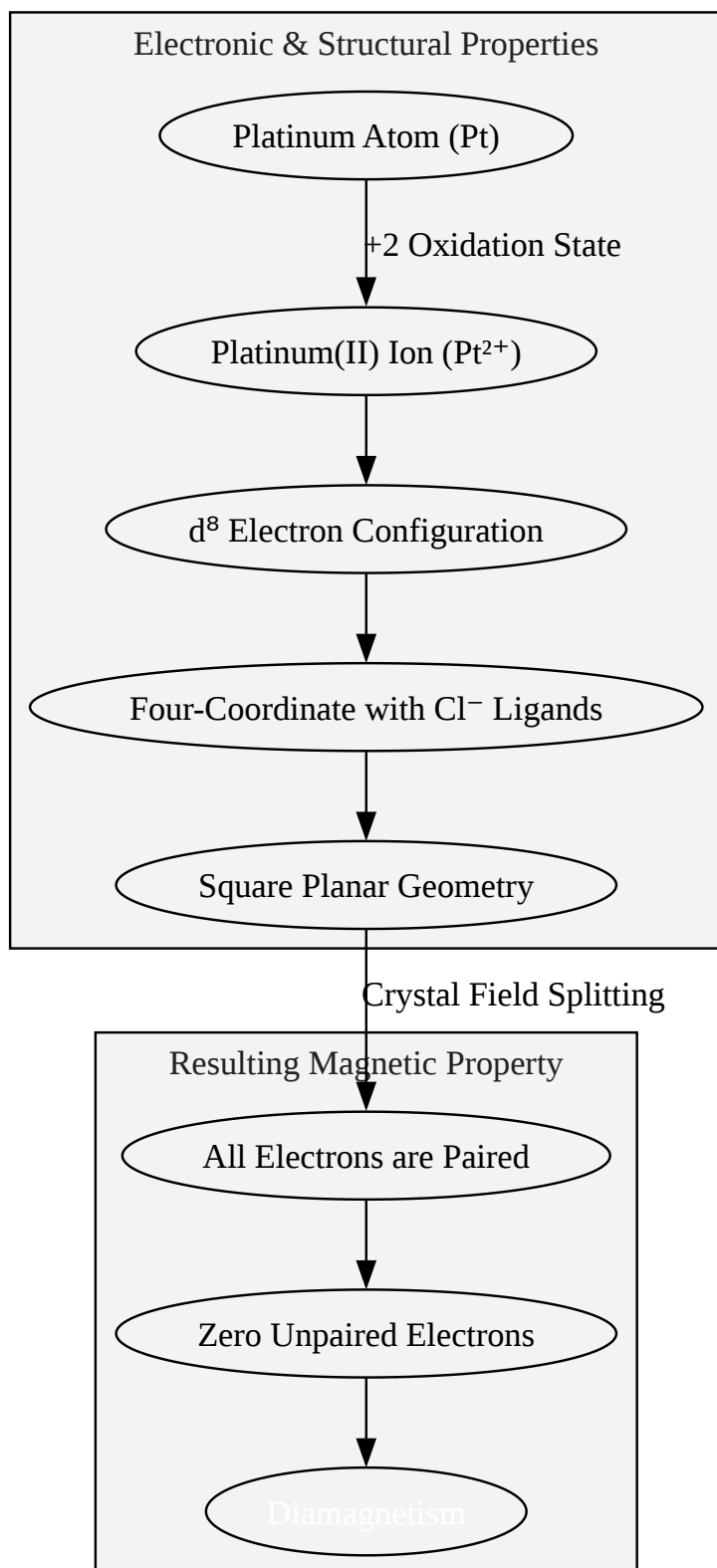
Executive Summary: Diamagnetism of **Platinum(II) Chloride**

Platinum(II) chloride is unequivocally classified as a diamagnetic material.[1][2][3][4] This property arises from the specific electronic configuration and coordination geometry of the platinum(II) ion within the compound. Experimental measurements have consistently verified this diamagnetic nature, revealing a negative magnetic susceptibility. This intrinsic property influences its interaction with external magnetic fields and is a critical parameter in its spectroscopic and analytical characterization.

Theoretical Framework: The Origin of Diamagnetism in $PtCl_2$

The magnetic behavior of **platinum(II) chloride** is a direct consequence of its electronic structure. The platinum atom in $PtCl_2$ exists in a +2 oxidation state, resulting in a d^8 electron configuration for the platinum(II) ion.[5][6]

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In **platinum(II) chloride**, each platinum center is coordinated by four chloride ligands in a square planar geometry.[1] According to crystal field theory, this square planar arrangement causes a specific splitting of the d-orbitals. The eight d-electrons of the Pt(II) ion fill the lower energy d-orbitals (d_{xz}, d_{yz}, d_{z^2}, and d_{xy}), leaving the highest energy $d_{(x^2-y^2)}$ orbital vacant.[5][6] This arrangement results in all electrons being paired.[5][6] The absence of unpaired electrons means there is no net electron spin to generate a permanent magnetic moment, leading to the observed diamagnetism.[5][6][7]

Electronic & Structural Properties

Platinum Atom (Pt)

+2 Oxidation State

↓

Platinum(II) Ion (Pt^{2+})

↓

d^8 Electron Configuration

↓

Four-Coordinate with Cl^- Ligands

↓

Square Planar Geometry

Crystal Field Splitting

Resulting Magnetic Property

All Electrons are Paired

↓

Zero Unpaired Electrons

↓

Diamagnetism

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Quantitative Magnetic Data

The magnetic susceptibility of **platinum(II) chloride** has been experimentally determined. The key quantitative value is summarized in the table below.

Parameter	Symbol	Value	Units
Molar Magnetic Susceptibility	χ_m	-54.0 x 10^{-6}	cm³/mol

Source:[1][3]

A negative magnetic susceptibility is the defining characteristic of a diamagnetic substance, indicating that it is repelled by an external magnetic field.[8]

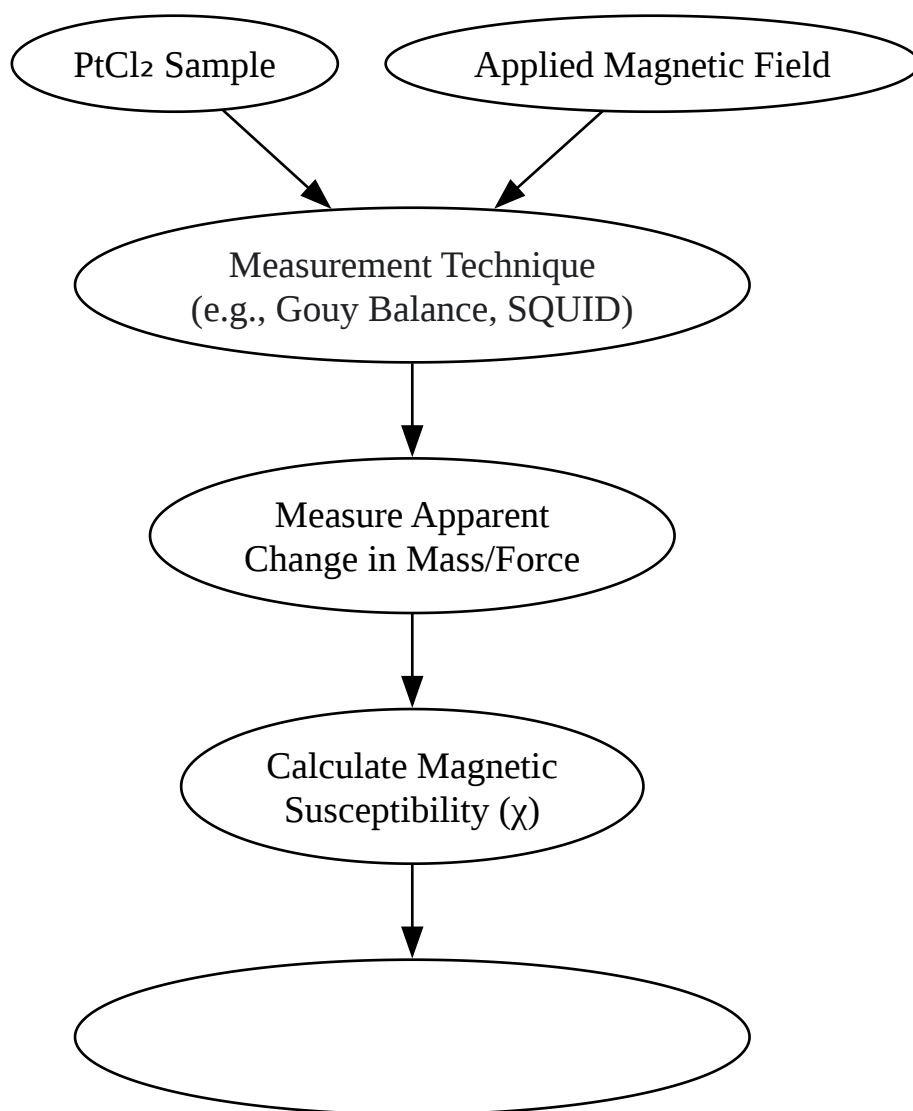# Crystal Structure and Its Implications

Platinum(II) chloride exists in two primary crystalline forms, α-$PtCl_2$ and β-$PtCl_2$.[1]

- α-$PtCl_2$: This form has a polymeric structure, which is reported to be disordered and contains edge- and/or corner-sharing square-planar $PtCl_4$ units.[1]

- β-$PtCl_2$: This more well-defined structure is hexameric, consisting of Pt_6Cl_{12} clusters.[1] In this form, each platinum atom is also surrounded by four chloride ligands in a square planar arrangement.[1]

Crucially, both polymorphs maintain the square planar coordination geometry around the Pt(II) center, which is the fundamental reason for the compound's diamagnetism. The β form converts to the α form upon heating to 500 °C.[1]

Experimental Determination of Magnetic Susceptibility

The magnetic properties of coordination compounds like **platinum(II) chloride** are determined using various experimental techniques.[8][9] These methods measure the force exerted on a sample by a magnetic field.

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                                              ┌──────────────┐
┌──────────────┐                              │   Applied    │
│ PtCl₂ Sample │                              │Magnetic Field│
└──────────────┘                              └──────────────┘
           ↓                                    ↓
        ┌────────────────────────────────┐
        │   Measurement Technique         │
        │ (e.g., Gouy Balance, SQUID)     │
        └────────────────────────────────┘
                        ↓
        ┌────────────────────────────────┐
        │   Measure Apparent              │
        │   Change in Mass/Force          │
        └────────────────────────────────┘
                        ↓
        ┌────────────────────────────────┐
        │   Calculate Magnetic            │
        │   Susceptibility (χ)            │
        └────────────────────────────────┘
                        ↓
        ┌────────────────────────────────┐
        │                                 │
        └────────────────────────────────┘
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PtCl₂ Sample → $PtCl_2$ Sample

Applied Magnetic Field

Measurement Technique (e.g., Gouy Balance, SQUID)

Measure Apparent Change in Mass/Force

Calculate Magnetic Susceptibility (χ)

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The Gouy Method

A historically significant and conceptually straightforward technique for measuring magnetic susceptibility is the Gouy method.[10][11]

Protocol:

- Sample Preparation: A long, cylindrical tube is filled with the powdered $PtCl_2$ sample to a uniform density.

- Initial Measurement: The sample tube is weighed in the absence of a magnetic field (W_1).

- Magnetic Field Application: The tube is suspended from a balance such that one end is in a region of a strong, uniform magnetic field between the poles of an electromagnet, and the other end is in a region of negligible field strength.

- Final Measurement: The sample is weighed again in the presence of the magnetic field (W_2).

- Force Determination: The apparent change in mass ($\Delta W = W_2 - W_1$) is directly proportional to the magnetic force exerted on the sample. For a diamagnetic substance like $PtCl_2$, the sample is repelled from the field, resulting in an apparent increase in mass ($W_2 > W_1$).

- Calculation: The volume magnetic susceptibility (κ) and subsequently the molar magnetic susceptibility (χ_m) are calculated using the following relationship, after calibration with a known standard like $HgCo(SCN)_4$:

  - Force (F) = $\frac{1}{2} * \kappa * A * (H^2 - H_0^2)$

  - Where A is the cross-sectional area of the sample, H is the magnetic field strength at the center of the magnet, and H_0 is the field strength at the other end of the sample.

The Evans Method (NMR Spectroscopy)

The Evans method is a widely used solution-based technique that determines magnetic susceptibility by measuring the shift in the NMR signal of a reference compound in the presence of the paramagnetic species. While $PtCl_2$ is insoluble in most common NMR solvents, this method is invaluable for its soluble derivatives.[12]

Protocol (for soluble derivatives):

- Reference Solution: Prepare an NMR tube with a solution of the solvent and an inert reference compound (e.g., tetramethylsilane, TMS).

- Sample Solution: Prepare a separate, precise concentration of the platinum complex in the same solvent system, also containing the reference compound.

- NMR Measurement: Acquire the NMR spectra for both solutions. The chemical shift of the reference compound will be slightly different in the two solutions due to the bulk magnetic susceptibility of the solution containing the platinum complex.

- Frequency Shift Calculation: The difference in the frequency (Δf) of the reference signal between the two solutions is measured.

- Susceptibility Calculation: The mass susceptibility (χ_9) is calculated using the Evans equation:

  - $\chi_9 = (\Delta f / (f * c)) + \chi_0$

  - Where f is the spectrometer frequency, c is the concentration of the sample, and χ_0 is the mass susceptibility of the solvent.

SQUID Magnetometry

A Superconducting Quantum Interference Device (SQUID) magnetometer offers the highest sensitivity for measuring magnetic properties.[9][11]

Protocol:

- Sample Preparation: A small, precisely weighed amount of the $PtCl_2$ sample is placed in a sample holder.

- Measurement Cycle: The sample is moved through a set of superconducting detection coils within a highly stable magnetic field.

- Signal Detection: The movement of the magnetic sample induces an electric current in the detection coils. The SQUID device, being extremely sensitive to magnetic flux, measures this induced current.[9]

- Data Analysis: The measured voltage is proportional to the magnetic moment of the sample. The molar magnetic susceptibility is then calculated based on the sample's mass, molar mass, and the applied magnetic field strength. This method also allows for the investigation of temperature-dependent magnetic properties.

Conclusion

The magnetic properties of **platinum(II) chloride** are well-defined and fundamentally linked to its d^8 square planar electronic structure. Its diamagnetism, characterized by a molar magnetic susceptibility of -54.0 x 10^{-6} cm³/mol, is a cornerstone of its chemical identity. The experimental

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protocols outlined, from the foundational Gouy method to the highly sensitive SQUID magnetometry, provide robust means for verifying these properties, ensuring accurate characterization for applications in drug development, catalysis, and materials science.

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